

Application Notes and Protocols for INH14 in vitro Kinase Assay

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Compound of Interest

Compound Name: *INH14*
CAS No.: *200134-22-1*
Cat. No.: *B15617661*

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Introduction

INH14 is a cell-permeable, small-molecule urea derivative that functions as an inhibitor of I κ B kinase α (IKK α) and I κ B kinase β (IKK β).^{[1][2]} By targeting these key kinases, **INH14** effectively suppresses the IKK α / β -dependent Toll-like receptor (TLR) inflammatory response.^{[1][2]} Its mechanism of action involves the inhibition of I κ B α degradation, which is a critical step in the activation of the NF- κ B signaling pathway.^[1] This pathway is a central regulator of inflammation, and its dysregulation is implicated in various diseases, including cancer.^{[1][3][4]} **INH14** has demonstrated anti-inflammatory and potential anti-cancer activities, making it a compound of interest for drug discovery and development.^[2]

These application notes provide a detailed protocol for performing an in vitro kinase assay to evaluate the inhibitory activity of **INH14** against IKK α and IKK β .

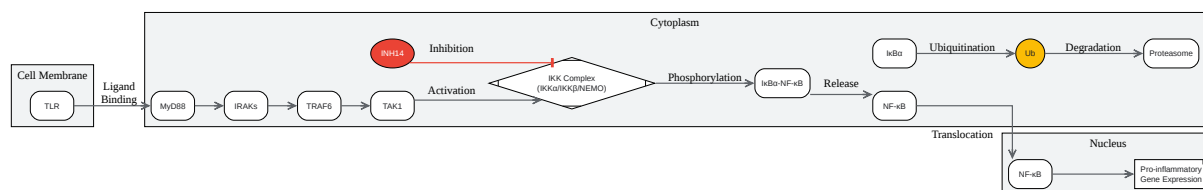
Data Presentation

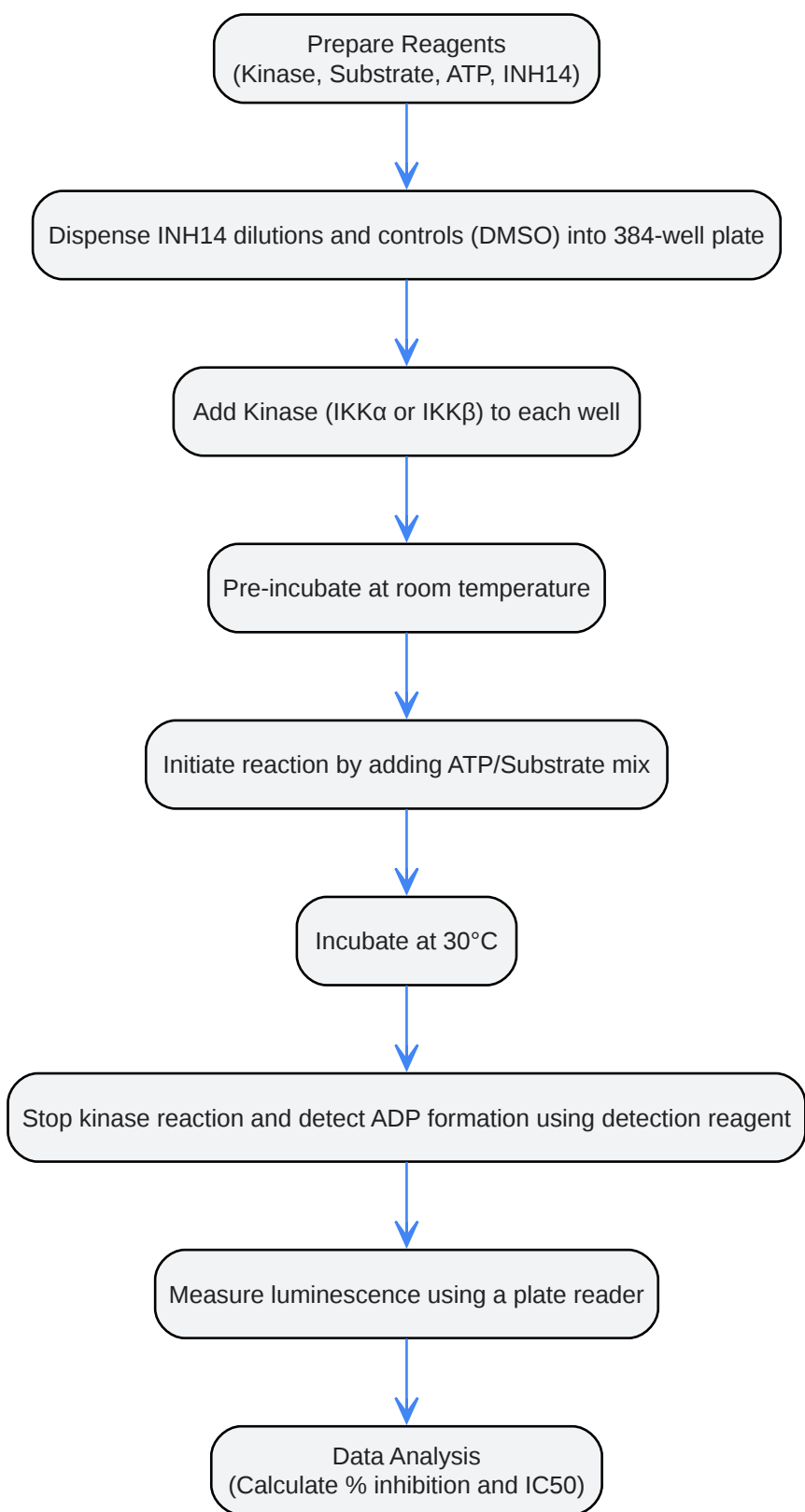
Table 1: Inhibitory Activity of **INH14** against IKK α and IKK β

Kinase	IC50 Value (μ M)
IKK α	8.97[1][5]
IKK β	3.59[1][5]

Signaling Pathway

The following diagram illustrates the signaling pathway targeted by **INH14**. Upon activation of Toll-like receptors (TLRs), a signaling cascade is initiated, leading to the activation of the IKK complex (comprising IKK α , IKK β , and NEMO). The IKK complex then phosphorylates the inhibitory protein I κ B α , targeting it for ubiquitination and subsequent degradation by the proteasome. The degradation of I κ B α releases the transcription factor NF- κ B, allowing it to translocate to the nucleus and induce the expression of pro-inflammatory genes. **INH14** directly inhibits the catalytic activity of IKK α and IKK β , thereby preventing the phosphorylation and degradation of I κ B α and blocking the downstream activation of NF- κ B.





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